

Reproducibility of experimental results using 4-Morpholino-3-(trifluoromethyl)aniline

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Compound of Interest	
Compound Name:	4-Morpholino-3-(trifluoromethyl)aniline
Cat. No.:	B190065

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A Comparative Guide to the Experimental Utility of 3-Fluoro-4-morpholinoaniline

An analysis of the synthesis, applications, and reproducibility of a key pharmaceutical intermediate.

This guide provides a comparative analysis of experimental results involving 3-Fluoro-4-morpholinoaniline, a significant intermediate in pharmaceutical synthesis. While the initial topic of interest was **"4-Morpholino-3-(trifluoromethyl)aniline,"** a thorough review of scientific literature indicates that 3-Fluoro-4-morpholinoaniline is the more extensively documented and utilized compound in research and development, particularly as a precursor to the antibiotic Linezolid. This guide will focus on the available data for 3-Fluoro-4-morpholinoaniline, offering insights into its synthesis, the performance of its derivatives, and the biological pathways it influences through its end-product, Linezolid.

I. Data Presentation: Synthesis and Biological Activity

The reproducibility of experimental outcomes using 3-Fluoro-4-morpholinoaniline can be inferred from the consistency of reported yields in its synthesis and the pharmacological activity of its derivatives.

Table 1: Comparison of Synthetic Yields for 3-Fluoro-4-morpholinoaniline and its Derivatives

Product	Starting Materials	Reaction Type	Reported Yield (%)	Purity	Reference
3-Fluoro-4-morpholinoaniline	O-Fluoronitrobenzene, Morpholine, Disubstituted ethyl ether, Nitric acid, Acetic acid	Multi-step synthesis	85%	99.5% (HPLC)	[1]
3-Fluoro-4-morpholinoaniline	4-(2-fluoro-4-nitrophenyl)morpholine, Iron powder, Ammonium chloride	Nitro group reduction	Not specified	>98%	[2][3]
Linezolid	3-fluoro-4-morpholinobenzenamine, (S)-4-(chloromethyl)-2,2-dimethyl-1,3-dioxolane	N-alkylation and subsequent steps	>40% (overall)	Not specified	
Sulfonamide & Carbamate Derivatives	3-fluoro-4-morpholinoaniline, Aryl sulfonyl chlorides/chloroformates	Sulfonylation/Carbamoylation	75-89%	Not specified	[3]

Oxazolidinone Derivatives	3-fluoro-4-morpholinoaniline, (R)-epichlorohydrin	Multi-step synthesis	Good	Not specified	[4]
Novel Morpholine Derivatives	Amine derivatives	Nucleophilic addition	70-90%	Not specified	[5]

Table 2: In Vitro Activity of 3-Fluoro-4-morpholinoaniline Derivatives

Derivative Compound	Cell Line	Activity Metric (IC50)	Result	Reference
Schiff base of 3-fluoro-4-morpholinoaniline	Biofilm	IC50	12.97 µM	[6]
Linezolid (for comparison)	Biofilm	IC50	15.93 µM	[6]
Sulfonamide derivative (NAM-5)	MCF-7 (breast cancer)	IC50	1.811 µM	[5]
Sulfonamide derivative (NAM-5)	MDA-MB-231 (breast cancer)	IC50	2.143 µM	[5]
Morpholine derivative (NAM-7)	MCF-7 (breast cancer)	IC50	1.883 µM	[5]
Morpholine derivative (NAM-7)	MDA-MB-231 (breast cancer)	IC50	4.688 µM	[5]

II. Experimental Protocols

Detailed methodologies are crucial for the replication of experimental results. Below are summarized protocols for the synthesis of 3-Fluoro-4-morpholinoaniline and the evaluation of its derivatives.

A. Synthesis of 3-Fluoro-4-morpholinoaniline

A common synthetic route involves a multi-step process starting from o-fluoronitrobenzene.[\[1\]](#)

- Reduction of o-fluoronitrobenzene: o-Fluoronitrobenzene is reduced to obtain o-fluoroaniline.
- Formation of o-fluoro-morpholinyl benzene: The resulting o-fluoroaniline is reacted with a disubstituted ethyl ether in an organic solvent in the presence of a deacidifying agent at 100-150°C.
- Nitration: The o-fluoro-morpholinyl benzene undergoes nitration using nitric acid in an acetic acid solvent to yield 3-fluoro-4-morpholinyl nitrobenzene.
- Final Reduction: The nitro group of 3-fluoro-4-morpholinyl nitrobenzene is reduced to an amine to yield the final product, 3-fluoro-4-morpholinoaniline. Recrystallization from an aqueous ethanolic solution can be used for purification.[\[1\]](#)

An alternative method involves the reduction of 4-(2-fluoro-4-nitrophenyl)morpholine using iron powder and ammonium chloride.[\[2\]](#)[\[3\]](#)

B. Evaluation of Anti-Cancer Activity of Derivatives

The anti-proliferative activity of novel 3-fluoro-4-morpholinoaniline derivatives against breast cancer cell lines (MCF-7 and MDA-MB-231) was assessed using a cell viability assay.[\[5\]](#)

- Cell Culture: Cells are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Treatment: Cells are seeded in 96-well plates and treated with various concentrations of the synthesized compounds.

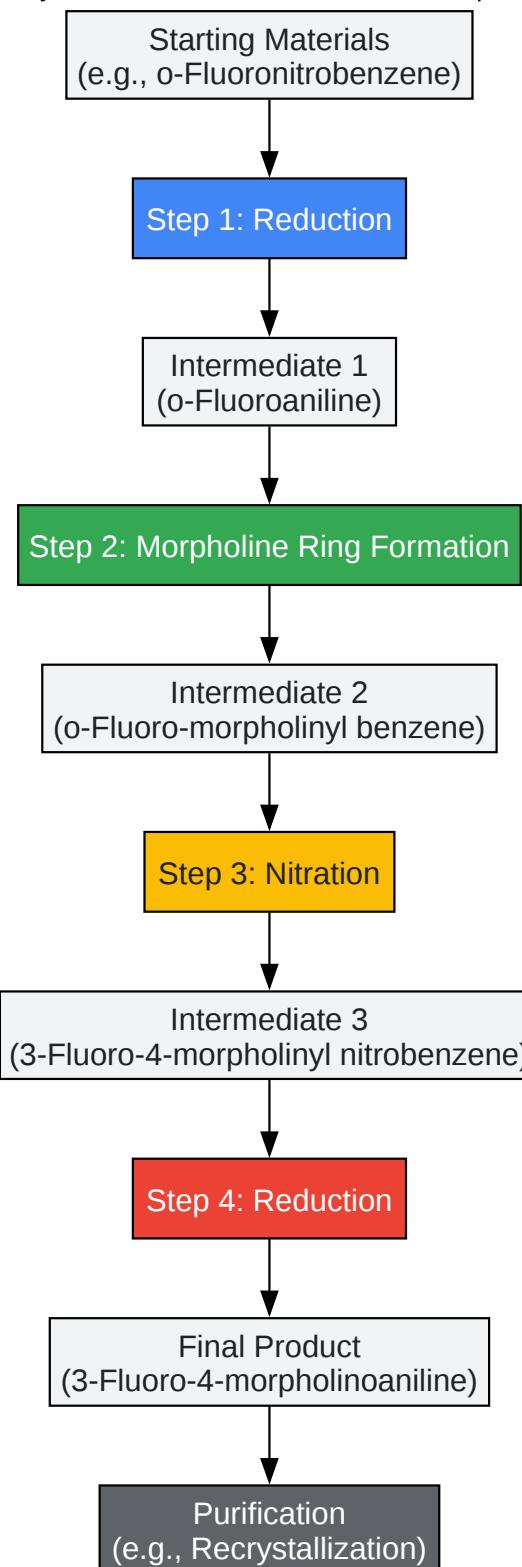
- MTT Assay: After a 72-hour incubation period, MTT reagent is added to each well. The resulting formazan crystals are dissolved in a solubilizing agent.
- Data Analysis: The absorbance is measured at 570 nm using a microplate reader. The half-maximal inhibitory concentration (IC₅₀) is then calculated.

III. Visualizations: Workflows and Pathways

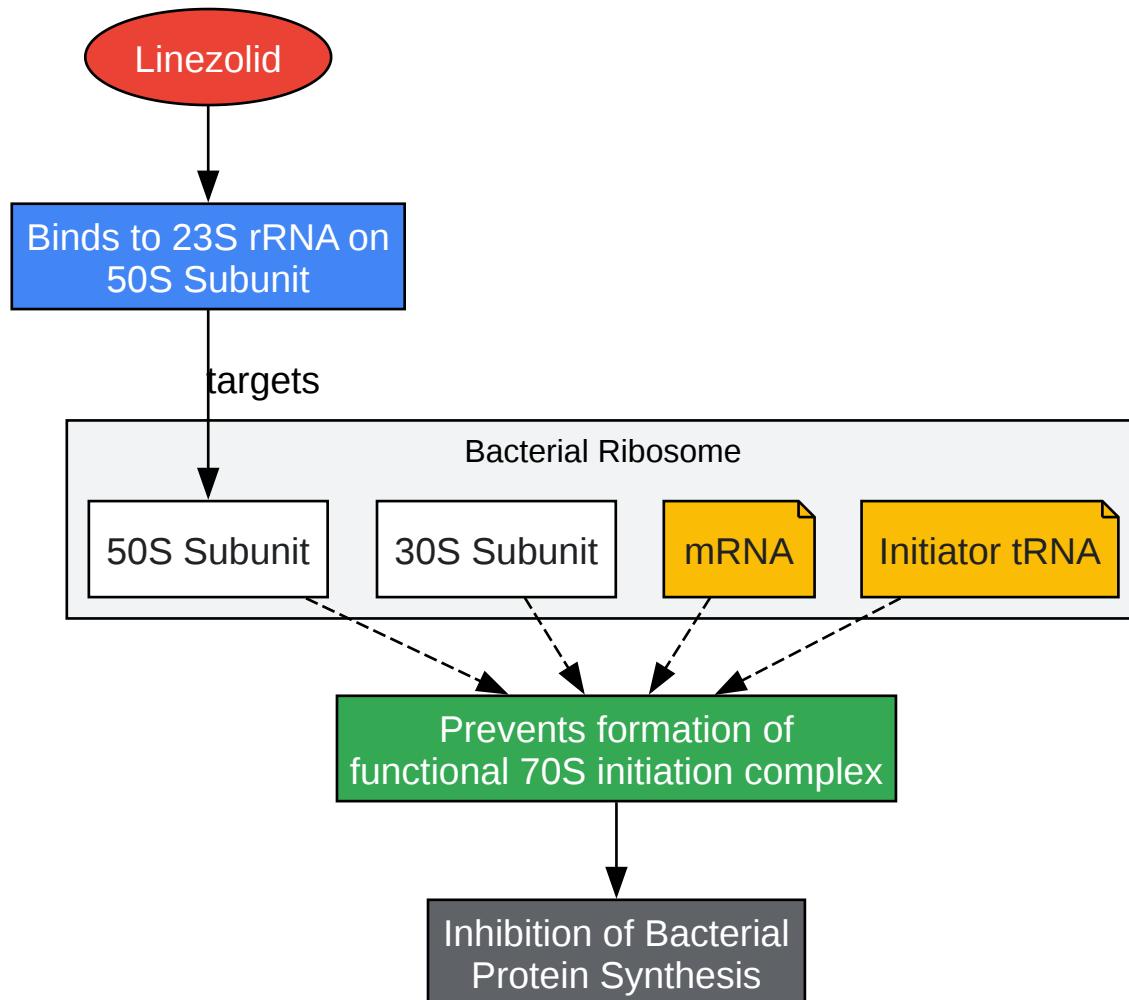
A. Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of 3-Fluoro-4-morpholinoaniline, a key precursor for various pharmaceutical compounds.

Simplified Synthesis Workflow for 3-Fluoro-4-morpholinoaniline



Mechanism of Action of Linezolid

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